

# Vanadium (II) Iodide (VI<sub>2</sub>): A Technical Health and Safety Whitepaper

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## Compound of Interest

Compound Name: *Vanadium iodide (VI<sub>2</sub>)*

Cat. No.: *B096223*

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Disclaimer: This document provides a summary of available health and safety information for Vanadium (II) Iodide (VI<sub>2</sub>). It is intended for informational purposes for a professional audience and should not be substituted for a formal Safety Data Sheet (SDS) provided by a supplier. Comprehensive toxicological data for Vanadium (II) Iodide is limited, and therefore, this compound should be handled with extreme care as a substance of unknown toxicity.

## Chemical and Physical Properties

Vanadium (II) Iodide is a black, micaceous solid.<sup>[1]</sup> Key physical and chemical data are summarized in the table below. This information is crucial for understanding its behavior under various experimental and storage conditions.

Property	Value	Source
Molecular Formula	I <sub>2</sub> V	PubChem[2], LookChem[3]
Molecular Weight	304.75 g/mol	PubChem[2], LookChem[3], American Elements[4], US EPA[5]
Appearance	Black micaceous solid	Wikipedia
Density	5.44 g/cm <sup>3</sup>	Wikipedia[1], American Elements[4]
Melting Point	Sublimes at 750-800°C	LookChem[3], WebElements[6]
Boiling Point	850°C	WebElements[6]
CAS Number	15513-84-5	PubChem, Wikipedia, LookChem[3], US EPA[5]
EC Number	239-545-6	PubChem, Wikipedia[1], American Elements[4]

## Hazard Identification and GHS Classification

There is a significant lack of consensus and detailed information regarding the specific hazards of Vanadium (II) Iodide. One source reported that VI<sub>2</sub> was "not classified" as hazardous under GHS criteria by one company.[2] However, the absence of data does not equate to an absence of hazard. Given the known toxicity of other vanadium compounds, a cautious approach is imperative.

For context, other vanadium compounds, such as Vanadium (V) oxide, are classified with significant hazards, including:

- Acute toxicity (oral and inhalation)
- Germ cell mutagenicity
- Carcinogenicity

- Reproductive toxicity
- Specific target organ toxicity (single and repeated exposure)

While these classifications do not directly apply to  $\text{VI}_2$ , they underscore the potential for toxicity within this class of compounds.

## Toxicological Data

Specific toxicological studies (e.g.,  $\text{LD}_{50}$ ,  $\text{LC}_{50}$ ) for Vanadium (II) Iodide were not identified in the public domain. The health effects of vanadium and its compounds are primarily associated with the respiratory system upon inhalation.<sup>[7]</sup>

General Vanadium Compound Toxicology:

- Inhalation: Vanadium compounds are known respiratory toxicants.<sup>[7]</sup> Inhalation of vanadium pentoxide dust, for instance, can lead to respiratory distress and damage to the lungs, throat, and nasal passages in animal studies.<sup>[7]</sup>
- Oral: Ingestion of some vanadium compounds has been shown to cause gastrointestinal distress, including cramps, in humans.<sup>[8]</sup>
- Carcinogenicity: Vanadium pentoxide is classified by IARC as possibly carcinogenic to humans (Group 2B).<sup>[8]</sup> The carcinogenicity of  $\text{VI}_2$  is unknown.

Due to the lack of specific data for  $\text{VI}_2$ , it is prudent to assume it may possess similar toxicological properties to other vanadium compounds and handle it accordingly.

## Experimental Protocols

Detailed experimental protocols for the safety and toxicological testing of Vanadium (II) Iodide are not publicly available. In the absence of specific guidelines, standard protocols for assessing the toxicity of poorly characterized chemical substances should be adapted. These would typically include:

- *In vitro* cytotoxicity assays: Using relevant cell lines to determine the concentration at which  $\text{VI}_2$  induces cell death.

- Genotoxicity assays: Such as the Ames test to assess mutagenic potential.
- Acute toxicity studies in animal models: Following OECD guidelines to determine LD<sub>50</sub>/LC<sub>50</sub> values.

Researchers planning to work with VI<sub>2</sub> should design their experiments in consultation with environmental health and safety professionals and consider the ethical implications of any in vivo testing.

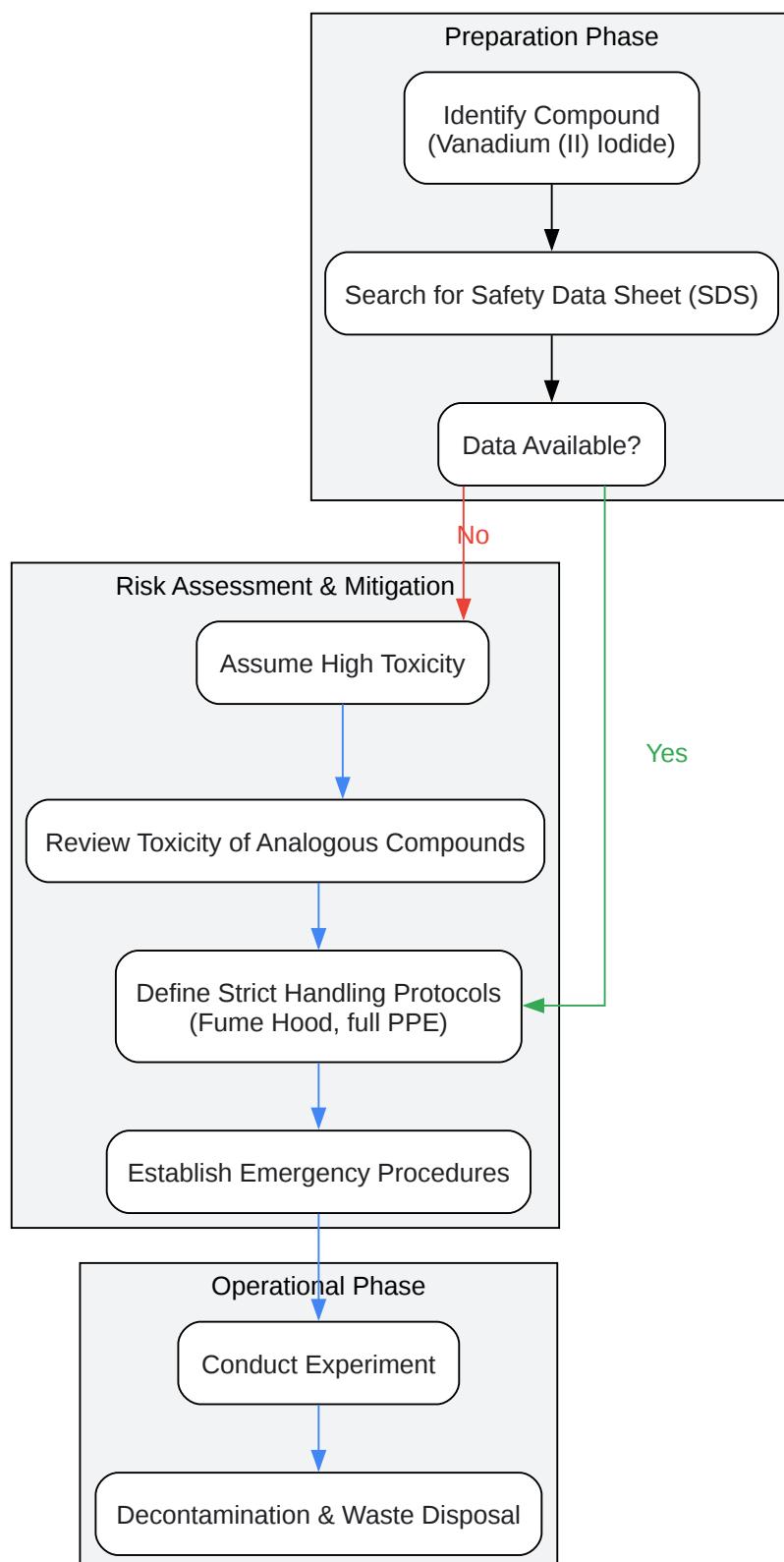
## Handling and Storage

In the absence of a specific SDS, the following general precautions should be taken when handling Vanadium (II) Iodide:

Precaution	Detailed Protocol
Engineering Controls	All handling of $\text{VI}_2$ powder should be conducted in a certified chemical fume hood to minimize inhalation exposure.
Personal Protective Equipment (PPE)	Wear a lab coat, chemical-resistant gloves (e.g., nitrile), and chemical safety goggles. For procedures that may generate significant dust, a respirator may be necessary.
Handling	Avoid creating dust. Use appropriate tools for transferring the solid. Wash hands thoroughly after handling.
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong acids and reducing agents. <sup>[9]</sup>
Spills	In case of a spill, evacuate the area. Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
Disposal	Dispose of waste $\text{VI}_2$ and contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

## Logical Workflow for Handling Chemicals with Unknown Toxicity

The following diagram illustrates a logical workflow for safely managing a chemical compound, such as Vanadium (II) Iodide, for which comprehensive safety data is not available.

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